

Protocol: Preparation and Storage of 10 mM Leupeptin Stock Solution

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Compound of Interest

Compound Name: *Leupeptin(mix)*

Cat. No.: *B13152375*

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Abstract & Application Overview

Leupeptin (N-acetyl-L-leucyl-L-leucyl-L-argininal) is a reversible, competitive protease inhibitor essential for preserving protein integrity during cell lysis and purification.^{[1][2]} It specifically targets serine proteases (e.g., trypsin, plasmin) and cysteine proteases (e.g., papain, cathepsin B) by forming a covalent hemiacetal adduct with the enzyme's active site.^{[1][2]}

This guide provides a standardized protocol for preparing a 10 mM Leupeptin stock solution. Unlike simple buffer preparations, the stability of Leupeptin is highly sensitive to hydration and pH.^[1] This protocol emphasizes the use of water as the primary solvent to maximize biological compatibility while implementing strict aliquoting strategies to mitigate hydrolysis and freeze-thaw degradation.^[1]

Physicochemical Profile

Before preparation, verify the specific salt form on your reagent bottle.^[1] The most common commercial form is Leupeptin Hemisulfate.^[1]

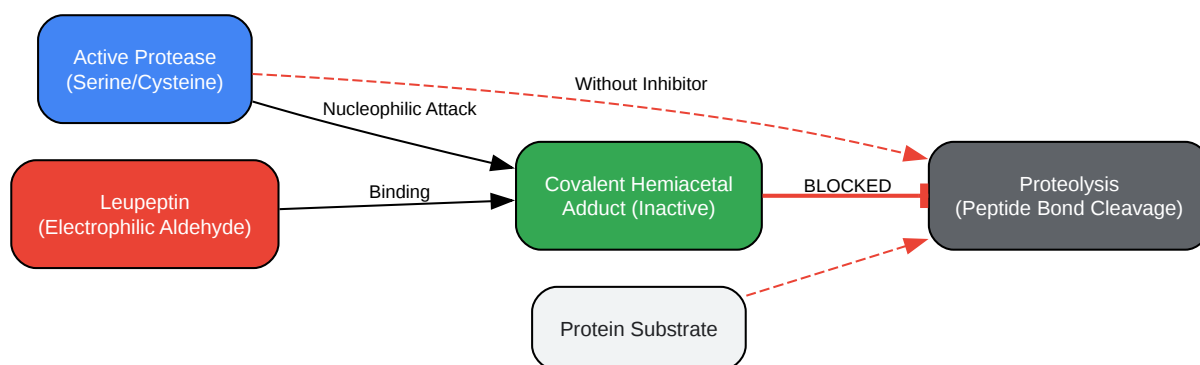
Property	Specification
Chemical Name	Acetyl-Leu-Leu-Arg-al
Common Salt Form	Hemisulfate ()
Molecular Weight	475.6 g/mol (Hemisulfate, Anhydrous)*
Solubility	Water (>50 mg/mL), Ethanol, Acetic Acid, DMSO
Appearance	White to off-white hygroscopic powder
CAS Number	103476-89-7 (Hemisulfate)
Stability (Solid)	>2 years at -20°C (Desiccated)

*Note: Always check the Certificate of Analysis (CoA) for the exact formula weight, which may vary due to hydration (e.g., monohydrate MW ~493.6).[1]

Mechanism of Action

Leupeptin functions as a transition-state analog.[1] The aldehyde group of the arginine residue acts as an electrophile, reacting with the nucleophilic hydroxyl (serine proteases) or thiol (cysteine proteases) group in the enzyme's active site.[1]

Figure 1: Protease Inhibition Mechanism



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Caption: Leupeptin inhibits proteolysis by forming a reversible covalent complex with the active site of target proteases, effectively blocking substrate access.[1][2][3][4]

Preparation Protocol (10 mM Stock)

Materials Required

- Leupeptin Hemisulfate (Powder)[1][5][6][7][8][9]
- Solvent: Sterile Milli-Q Water (18.2 MΩ[1]·cm) or Molecular Biology Grade Water.[1]
 - Expert Note: While soluble in DMSO/Ethanol, water is preferred for stock solutions to avoid solvent incompatibility in downstream assays (e.g., enzyme kinetics where organic solvents may denature proteins).[1]
- Equipment: Analytical balance, vortex mixer, 0.22 μm syringe filter (PES or PVDF), sterile microcentrifuge tubes.

Calculations

To prepare 1 mL of 10 mM solution using Leupeptin Hemisulfate (MW: 475.6 g/mol):

[1]

Step-by-Step Procedure

- Equilibration: Remove the Leupeptin vial from -20°C storage and allow it to equilibrate to room temperature for 15 minutes before opening.
 - Why? Leupeptin is hygroscopic.[1] Opening a cold vial causes condensation, introducing moisture that degrades the remaining powder.[1]
- Weighing: Weigh 4.76 mg of Leupeptin powder into a sterile microcentrifuge tube.
 - Alternative: If the vial contains a pre-measured amount (e.g., 5 mg), dissolve the entire contents.[1] Calculate the volume required:

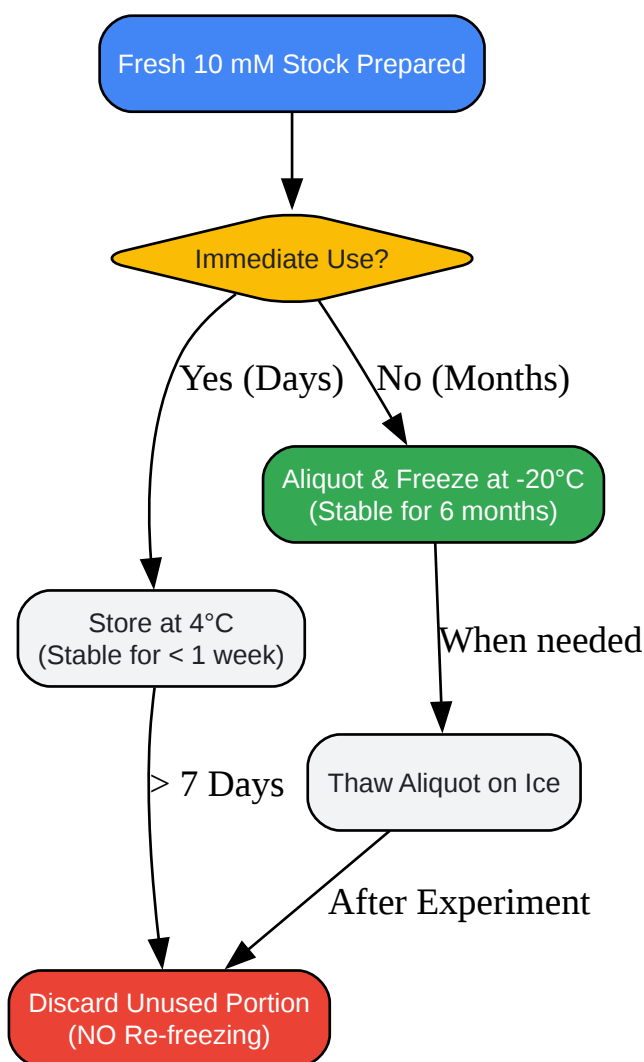
[1][7]

- Dissolution: Add 1.0 mL of Sterile Milli-Q water. Vortex gently until the solution is completely clear.
 - Validation: The solution should be colorless and free of particulates.[\[1\]](#)
- Sterilization (Optional but Recommended): For cell culture applications, filter the solution through a 0.22 μ m PES syringe filter into a fresh sterile tube.
 - Note: Pre-wet the filter with water to minimize volume loss.[\[1\]](#)
- Aliquoting: Immediately dispense the stock solution into small aliquots (e.g., 50 μ L or 100 μ L) in sterile PCR or microcentrifuge tubes.
 - Critical: Do not store as a bulk solution. Repeated freeze-thaw cycles drastically reduce potency.[\[1\]](#)

Storage & Stability Workflow

Proper storage is the single most critical factor in maintaining Leupeptin activity.[\[1\]](#) Aqueous solutions are unstable at neutral pH over long periods due to racemization of the L-arginal moiety.[\[1\]](#)

Figure 2: Storage Decision Tree



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Caption: Workflow for maximizing shelf-life. Aqueous stocks are stable for 1 week at 4°C but require freezing at -20°C for long-term storage.[1][3][6][10]

Usage Guidelines

Leupeptin is typically used at a working concentration of 10–100 µM.[1][3][4][6][10][8]

Desired Concentration	Dilution Factor	Preparation (Example)
10 μ M	1:1000	Add 1 μ L Stock to 1 mL Buffer
50 μ M	1:200	Add 5 μ L Stock to 1 mL Buffer
100 μ M	1:100	Add 10 μ L Stock to 1 mL Buffer

Protocol Tips:

- Lysis Buffers: Add Leupeptin fresh to the lysis buffer immediately before use.[\[1\]](#)
- Cocktails: Leupeptin is often combined with Pepstatin A (Aspartic protease inhibitor) and PMSF (Serine protease inhibitor) for broad-spectrum coverage.[\[1\]](#)
- Interference: Leupeptin contains an aldehyde group which can act as a reducing agent.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#) It may interfere with Lowry protein assays. The Bradford assay is generally less affected but should be validated.[\[1\]](#)

Troubleshooting

Issue	Possible Cause	Solution
Precipitation	High concentration or cold solvent	Warm tube in hands; ensure concentration does not exceed 50 mg/mL. [1]
Loss of Activity	Repeated freeze-thaw cycles	Use single-use aliquots. [1] [7] Discard thawed leftovers.
Yellowing	Oxidation or contamination	Discard immediately. [1] Prepare fresh stock.
Incomplete Inhibition	Wrong protease class	Leupeptin does not inhibit Chymotrypsin or Metalloproteases. [1] [6] Add EDTA/EGTA or Chymostatin. [1]

References

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- Aoyagi, T., et al. (1969).^[1]^[4]^[8] "Leupeptins, new protease inhibitors from Actinomycetes."^[1] The Journal of Antibiotics, 22(6), 283-286.^[1]^[3]^[4]
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